

A Researcher's Guide to the Commercial Sourcing of 2,3-Diethylaniline

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Compound of Interest

Compound Name: 2,3-Diethylaniline

Cat. No.: B2634724

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This technical guide addresses the commercial availability, procurement, and key physicochemical properties of **2,3-Diethylaniline** (CAS No. 170099-08-8), a specialty aromatic amine. This document is intended for researchers, chemists, and procurement specialists in the fields of pharmaceutical development, materials science, and chemical synthesis who require a concise overview of the sourcing landscape for this specific isomer.

Executive Summary

2,3-Diethylaniline is a substituted aniline that serves as a potential intermediate in the synthesis of specialized organic molecules, including dyes, pigments, and pharmacologically active compounds.^[1] Unlike its more common isomer, 2,6-Diethylaniline, the 2,3-substituted variant is not widely manufactured and is primarily available in limited quantities for research and development purposes. Procurement typically involves specialist chemical suppliers, with options for custom synthesis for larger quantities. This guide provides a summary of known suppliers and a general workflow for its acquisition.

Physicochemical Properties

A summary of key physical and chemical data for **2,3-Diethylaniline** is presented below. This information is aggregated from public chemical databases.

Property	Value
CAS Number	170099-08-8
Molecular Formula	C ₁₀ H ₁₅ N
Molecular Weight	149.23 g/mol
IUPAC Name	2,3-diethylaniline
Synonyms	Benzenamine, 2,3-diethyl-

Data sourced from public chemical databases.

Commercial Availability and Suppliers

2,3-Diethylaniline is not a bulk chemical and its availability is restricted to a select number of fine chemical suppliers who often specialize in research chemicals. The compound is typically made to order or stocked in very small quantities, which is reflected in its pricing.

The following table summarizes known suppliers. Please note that availability and pricing are subject to change and direct inquiry with the supplier is recommended.

Supplier	Purity	Available Quantities	Notes
MySkinRecipes ^[1]	97%	25 mg, 100 mg, 1 g	Listed with a 10-20 day lead time. ^[1]
Ambeed	97%	100 mg	Pricing available on the product page.
BLD Pharmatech (via Sigma-Aldrich)	-	-	Listed as a product; inquiry needed for details.
1PlusChem	-	-	Product listed, requires inquiry for details.

This list is not exhaustive and is based on publicly available information. Researchers may also consider custom synthesis services for larger quantities or specific purity requirements.

Experimental Protocols and Data

Detailed experimental protocols for the synthesis or application of **2,3-Diethylaniline** are not readily available in the public domain or from supplier documentation. Researchers will likely need to develop methodologies based on standard organic chemistry principles for aromatic amines.

Quality control and analytical data, such as certificates of analysis (CoA) detailing purity (e.g., by GC or HPLC) and identity (e.g., by NMR or MS), should be requested directly from the supplier upon purchase.

Procurement Workflow

Acquiring a specialty chemical like **2,3-Diethylaniline** involves a multi-step process. The logical workflow diagram below illustrates the typical procurement pathway for a research organization.

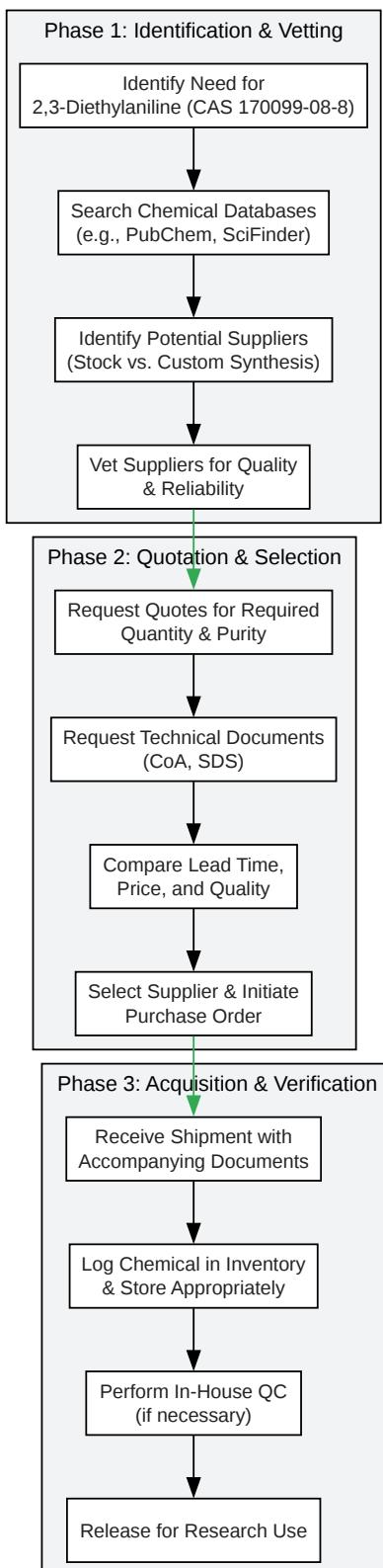
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Figure 1. A generalized workflow for the procurement of specialty research chemicals like **2,3-Diethylaniline**.

Conclusion

The commercial availability of **2,3-Diethylaniline** is limited, positioning it as a specialty chemical for research and development rather than large-scale manufacturing. Researchers and drug development professionals should anticipate longer lead times and higher costs compared to more common isomers. The procurement process requires careful supplier vetting and direct communication to ensure material specifications and timelines meet research requirements. For needs beyond gram-scale, engaging with companies that offer custom chemical synthesis services is the most viable path forward.

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References

- 1. 2,3-Diethylaniline [myskinrecipes.com]
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